

# 1,12-Dibromododecane-d24 certificate of analysis

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## Compound of Interest

Compound Name: 1,12-Dibromododecane-d24

Cat. No.: B15554687

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## Technical Guide: 1,12-Dibromododecane-d24

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies related to **1,12-Dibromododecane-d24**. While a specific Certificate of Analysis was not located, this document synthesizes available data from various chemical and spectral databases.

## Physicochemical Properties

The following tables summarize the key physical and chemical properties of **1,12-Dibromododecane-d24** and its non-deuterated analog.

Table 1: Properties of **1,12-Dibromododecane-d24**

Property	Value	Source
Molecular Formula	C <sub>12</sub> Br <sub>2</sub> D <sub>24</sub>	[1]
Molecular Weight	352.275 g/mol	[1]
Exact Mass	350.175 Da	[1]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	362.8 ± 0.0 °C at 760 mmHg	[1]
Flash Point	180.2 ± 18.2 °C	[1]
LogP	6.85	[1]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[1]
Index of Refraction	1.490	[1]

Table 2: Properties of 1,12-Dibromododecane (Non-deuterated)

Property	Value	Source
CAS Number	3344-70-5	[2][3][4][5]
Molecular Formula	C <sub>12</sub> H <sub>24</sub> Br <sub>2</sub>	[2][3][4][5]
Molecular Weight	328.13 g/mol	[2][5]
Assay	98%	
Melting Point	38-42 °C	[3][6]
Boiling Point	215 °C at 15 mmHg	[6]
Form	Solid	

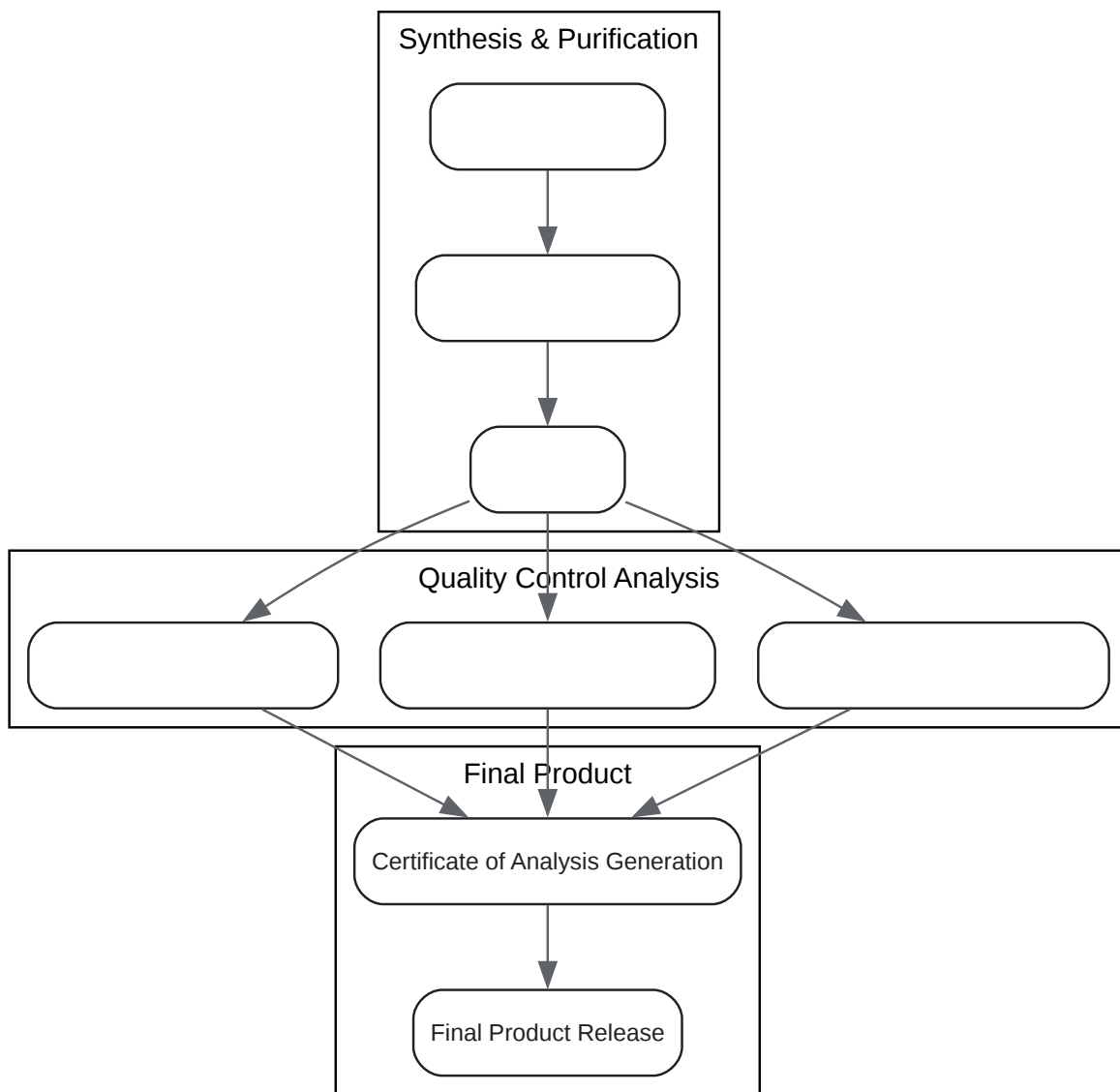
## Experimental Protocols

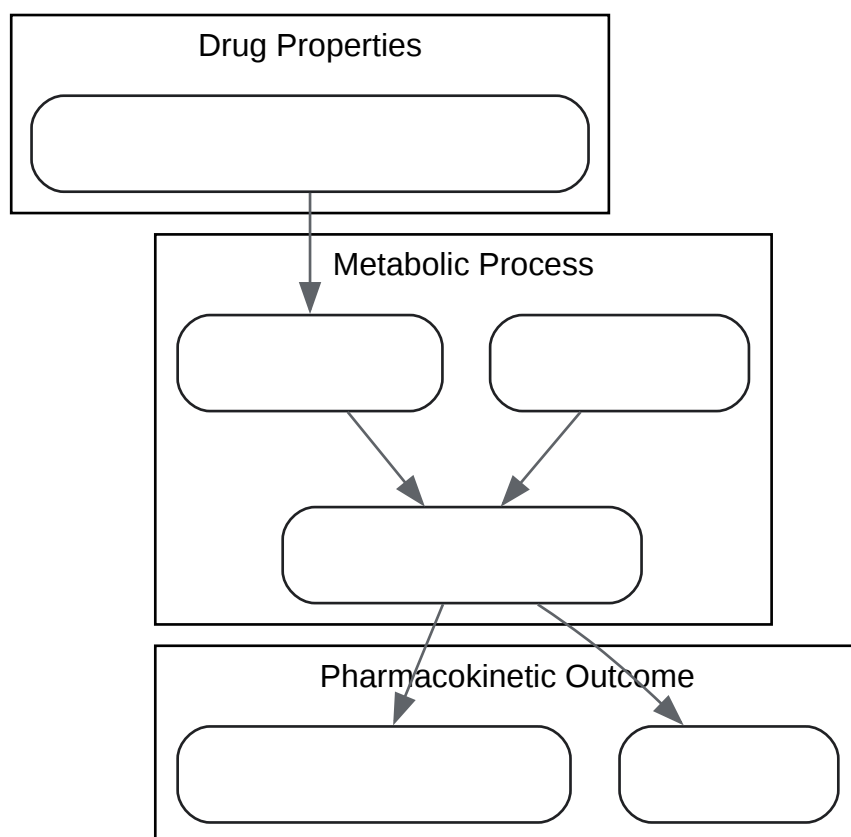
While specific experimental details for a Certificate of Analysis of **1,12-Dibromododecane-d24** are not available, standard analytical techniques for the characterization of similar compounds include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to determine the chemical structure and confirm the deuteration of the molecule. For the non-deuterated form,  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR data are available.[\[7\]](#)[\[8\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is employed to assess the purity of the compound and confirm its molecular weight. The NIST Mass Spectrometry Data Center provides GC-MS data for 1,12-Dibromododecane.[\[2\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present in the molecule.[\[4\]](#)[\[8\]](#)

## Quality Control Workflow

The following diagram illustrates a typical quality control workflow for a deuterated compound like **1,12-Dibromododecane-d<sub>24</sub>**.





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